

Techniques for handling and storing enriched ^{47}Ti metal powder.

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Compound of Interest

Compound Name: Titanium-47

Cat. No.: B1264893

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Technical Support Center: Enriched ^{47}Ti Metal Powder

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper techniques for handling and storing enriched ^{47}Ti metal powder. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with enriched ^{47}Ti metal powder?

A1: Enriched ^{47}Ti metal powder, like other titanium powders, presents several significant hazards. In its finely divided form, it is highly flammable and can be pyrophoric, meaning it can ignite spontaneously in air, especially at elevated temperatures.^[1] The dust can form explosive mixtures with air, and ignition can be triggered by sparks, static electricity, or heat sources.^{[2][3]} Additionally, titanium powder reacts strongly with water when burning, producing flammable hydrogen gas, which can lead to an explosion.^{[1][5]} Inhalation of the powder can cause respiratory irritation.^{[1][6]}

Q2: Are there any special handling precautions for ^{47}Ti compared to natural titanium powder?

A2: From a chemical reactivity and safety standpoint, the handling and storage procedures for enriched ^{47}Ti metal powder are identical to those for natural titanium powder of the same particle size and purity. The isotopic enrichment does not significantly alter its chemical properties. However, due to the high value and specific application of enriched isotopes, stricter inventory control and measures to prevent any loss of material are highly recommended.

Q3: What are the ideal storage conditions for ^{47}Ti metal powder?

A3: To ensure the stability and safety of your ^{47}Ti metal powder, it should be stored in a cool, dry, and well-ventilated area, away from heat, ignition sources, and incompatible materials like strong acids and oxidizing agents.^{[1][5][7]} The powder should be kept in tightly sealed, properly labeled containers, preferably made of conductive materials to dissipate static charge.^{[1][7]} For long-term storage or for very fine powders, storing under an inert atmosphere, such as argon or nitrogen, is highly recommended to prevent oxidation.^{[7][8]}

Q4: What personal protective equipment (PPE) should I wear when handling ^{47}Ti powder?

A4: Appropriate PPE is crucial for safely handling ^{47}Ti powder. This includes:

- Flame-retardant lab coat or coveralls: To protect against fire hazards. Clothing should not have cuffs where powder can accumulate.^[2]
- Safety goggles or a full-face shield: To protect your eyes from airborne particles.^[1]
- Gloves: Impermeable gloves are necessary to prevent skin contact.^[6]
- Respiratory protection: A NIOSH-approved respirator is recommended, especially when handling large quantities of powder or when there is a risk of generating dust clouds.^{[5][6]}
- Conductive footwear and grounding straps: To prevent the buildup of static electricity.^[2]

Q5: What should I do in case of a ^{47}Ti powder fire?

A5: In the event of a titanium powder fire, DO NOT use water, foam, or carbon dioxide extinguishers.^{[1][5]} These will react with the burning titanium and can exacerbate the fire or cause an explosion.^{[1][5]} Use only a Class D fire extinguisher, dry sand, or another suitable dry

powder extinguishing agent.^[1]^[9] Apply the extinguishing agent gently to avoid dispersing the powder into the air.^[10]

Troubleshooting Guide

Problem	Possible Cause(s)	Solution(s)
Powder is clumping or has poor flowability.	Moisture absorption from the atmosphere.	<ul style="list-style-type: none">- Store the powder in a desiccator or a humidity-controlled environment.- For long-term storage, seal the container under an inert gas like argon.- Gently dry the powder in a vacuum oven at a low temperature (consult material specifications). Do not overheat, as this can increase reactivity.
Discoloration of the powder (e.g., turning gray or yellowish).	Oxidation due to exposure to air or moisture.	<ul style="list-style-type: none">- Minimize exposure to the atmosphere during handling.- Handle the powder in an inert atmosphere glovebox.- Ensure storage containers are hermetically sealed.- While some surface oxidation is normal, significant discoloration may indicate degradation.
Static electricity is causing the powder to disperse during handling.	Buildup of static charge on containers, tools, or personnel.	<ul style="list-style-type: none">- Ground and bond all equipment used for handling and transfer.- Use non-sparking tools made of materials like aluminum or beryllium-copper.- Personnel should wear conductive footwear and use grounding straps.- Maintain a moderate level of humidity in the handling area if compatible with the experiment.

Inconsistent experimental results.

Powder contamination or degradation.

- Visually inspect the powder for any foreign particles or signs of degradation before use. - Use clean, dry, and dedicated tools for handling. - Avoid storing the powder near reactive chemicals. - If contamination is suspected, it may be necessary to characterize a sample of the powder before proceeding.

Quantitative Data Summary

Parameter	Value	Significance	Reference(s)
Recommended Storage Temperature	10°C to 30°C	Minimizes oxidation and degradation.	[7]
Recommended Storage Humidity	Below 40% Relative Humidity	Prevents moisture absorption and clumping.	[7]
Minimum Ignition Temperature (MIT) of Dust Cloud	300°C to 700°C	Temperature at which a dust cloud can self-ignite.	[2]
Minimum Ignition Energy (MIE)	3-30 mJ	The minimum spark energy required to ignite a dust cloud.	[2]

Experimental Protocols

Protocol 1: Safe Transfer of ⁴⁷Ti Powder in Ambient Atmosphere

Objective: To safely transfer a small quantity of ⁴⁷Ti powder from a storage container to a reaction vessel in a standard laboratory fume hood.

Materials:

- Enriched 47Ti metal powder in a sealed container
- Reaction vessel
- Non-sparking spatula or scoop (e.g., aluminum, beryllium-copper)
- Grounding strap and mat
- Appropriate PPE (flame-retardant lab coat, safety goggles, gloves, respirator)
- Class D fire extinguisher or a container of dry sand nearby

Procedure:

- Ensure the fume hood is clean, dry, and free of any flammable materials or ignition sources.
- Place the grounding mat inside the fume hood and ensure it is properly connected to a common ground point.
- Don all required PPE. Attach the grounding strap to your person.
- Place the sealed container of 47Ti powder and the reaction vessel on the grounding mat.
- Allow the powder container to equilibrate to the ambient temperature to prevent condensation upon opening.
- Slowly and carefully open the powder container, minimizing any disturbance that could create a dust cloud.
- Use the non-sparking spatula to transfer the desired amount of powder to the reaction vessel. Perform this action slowly and deliberately to avoid creating airborne dust.
- If any powder is spilled, do not attempt to vacuum it up with a standard vacuum cleaner.^[10] Gently sweep it with a natural fiber brush into a designated metal waste container.^[10]
- Securely seal both the original powder container and the reaction vessel.

- Clean the spatula and any other tools used.
- Dispose of any contaminated wipes or materials in a sealed, designated waste container.

Protocol 2: Passivation of ^{47}Ti Powder for Enhanced Stability

Objective: To create a stable, protective oxide layer on the surface of ^{47}Ti powder to reduce its reactivity for certain applications. This is a general guideline; specific parameters may need to be optimized.

Materials:

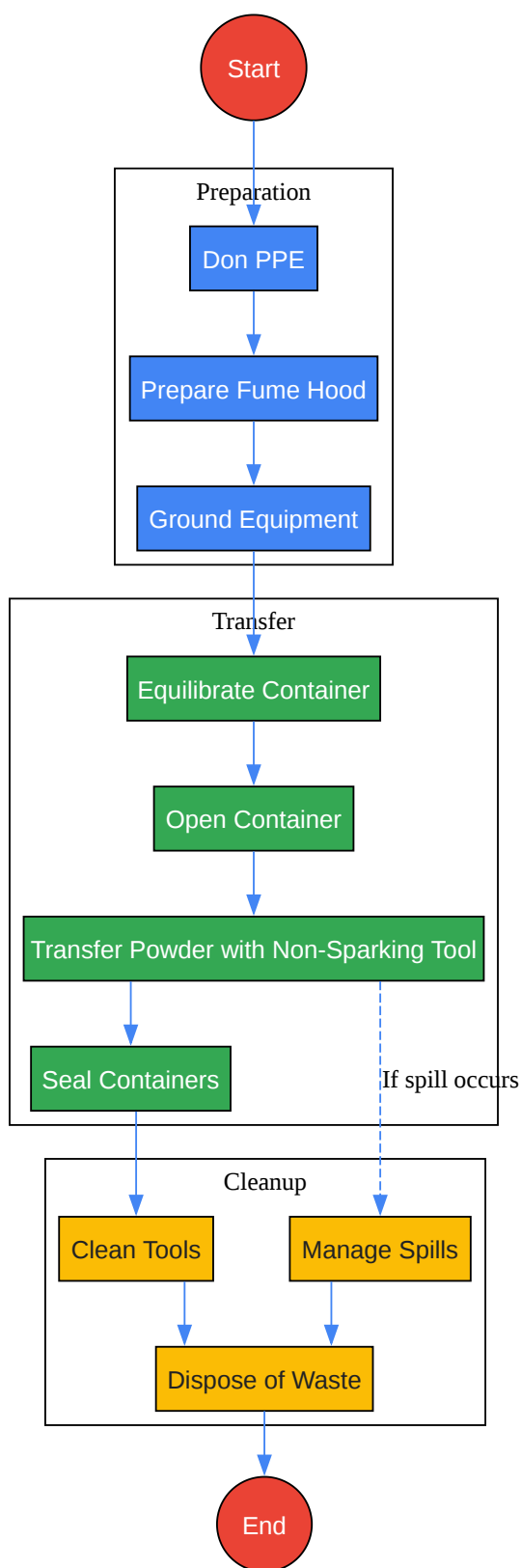
- ^{47}Ti metal powder
- Furnace with controlled atmosphere capabilities (e.g., tube furnace)
- Dilute oxidizing gas mixture (e.g., 1-5% oxygen in argon)
- Quartz or ceramic boat

Procedure:

- Place a thin, even layer of the ^{47}Ti powder in the quartz or ceramic boat.
- Place the boat in the center of the furnace tube.
- Purge the furnace with a high-purity inert gas (e.g., argon) to remove any residual air and moisture.
- While maintaining a slow flow of inert gas, gradually heat the furnace to the desired passivation temperature (e.g., 200-400°C). The optimal temperature will depend on the powder's particle size and desired oxide layer thickness.
- Once the temperature has stabilized, introduce the dilute oxidizing gas mixture at a controlled flow rate.
- Hold at the passivation temperature for a predetermined time (e.g., 30-60 minutes).

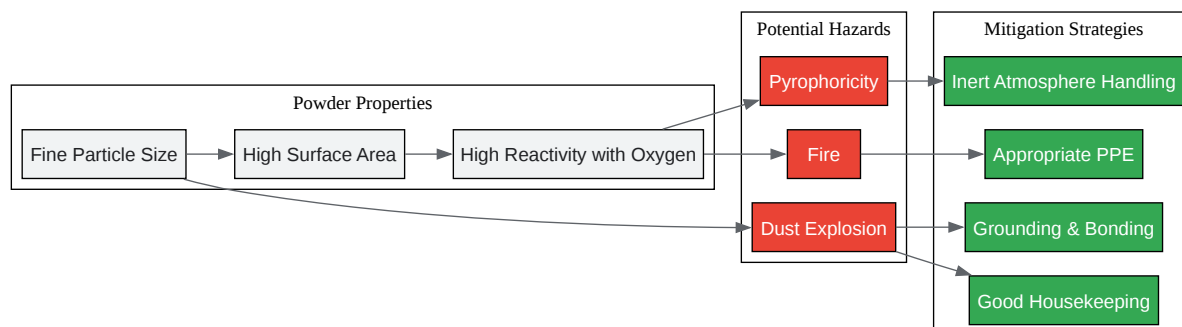
- Switch the gas flow back to pure inert gas.
- Turn off the furnace and allow the powder to cool to room temperature under the inert atmosphere.
- Once cooled, the passivated powder can be removed and stored according to standard procedures.

Visualizations



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Caption: Workflow for the safe transfer of ^{47}Ti powder.



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Caption: Relationship between 47Ti powder properties, hazards, and mitigation.

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